

Essential Safety and Logistical Information for Handling BMS-741672

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Compound of Interest

Compound Name: BMS-741672
CAS No.: 1386991-77-0
Cat. No.: B15606829

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **BMS-741672**, a potent, selective, and orally active CCR2 antagonist. Given the absence of a specific Safety Data Sheet (SDS) for this research compound, this guide is based on best practices for handling potent, non-radiolabeled investigational drugs and data from structurally similar compounds. A thorough risk assessment should supplement these procedures for each specific laboratory activity.

Chemical and Physical Properties

A summary of the known quantitative data for **BMS-741672** is presented below. This information is essential for accurate experimental planning and safety assessments.

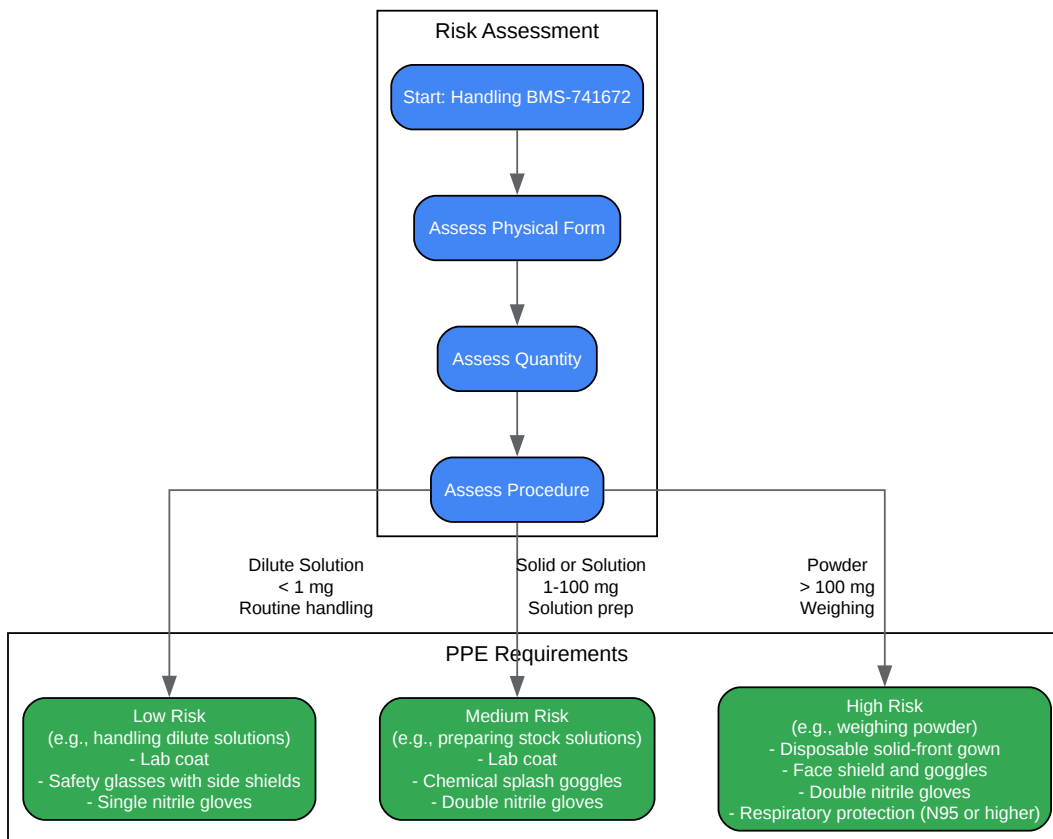
Property	Value	Source
Molecular Weight	506.56 g/mol	[1]
Chemical Formula	C25H33F3N6O2	[1]
CAS Number	1004757-96-3	[1]
Appearance	Solid (presumed)	General knowledge
Solubility	Soluble in DMSO and Ethanol (inferred from similar compounds)	[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final and critical barrier to exposure. The level of protection must be determined by a comprehensive risk assessment considering the quantity of the compound, its physical form (e.g., powder, solution), and the specific procedure.

PPE Selection Workflow

PPE Selection Workflow for BMS-741672



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Caption: PPE selection is based on the physical form, quantity, and procedure.

Experimental Protocols

Adherence to strict protocols is vital to minimize exposure and ensure experimental integrity.

Weighing and Dispensing (as a Powder)

- Work Area Preparation: Conduct all weighing activities within a certified chemical fume hood or a ventilated balance enclosure. The work surface should be covered with absorbent, disposable bench paper.
- PPE: Don a disposable, solid-front lab coat or gown, safety goggles, a face shield, and two pairs of chemical-resistant gloves (e.g., nitrile). Respiratory protection (at a minimum, an N95 respirator) is mandatory.
- Procedure:
 - Use dedicated spatulas and weighing boats.
 - Dispense the powder slowly and carefully to avoid creating airborne dust.
 - Clean the balance and surrounding surfaces with a damp wipe after weighing.
 - All disposable materials used in the process (e.g., weighing boats, wipes, gloves) are to be considered contaminated waste.

Solution Preparation

- Work Area Preparation: All solution preparations must be performed in a chemical fume hood.
- PPE: Wear a lab coat, chemical splash goggles, and double nitrile gloves.
- Procedure:
 - Add the solvent to the vessel containing the pre-weighed **BMS-741672**.
 - Cap the vessel securely before mixing or sonicating.
 - If heating is required, use a controlled heating block and ensure adequate ventilation.

- Clearly label the solution with the compound name, concentration, solvent, date, and your initials.

Disposal Plan

Proper disposal of **BMS-741672** and all contaminated materials is essential to prevent environmental contamination and accidental exposure. All waste generated should be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure
Unused/Expired Compound	- Collect in a clearly labeled, sealed, and compatible container. - Do not dispose of down the drain or in regular trash. - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste vendor.
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container. - Label as "Hazardous Waste" with the name of the compound. [1]
Contaminated PPE (e.g., gloves, lab coat)	- Carefully doff PPE to avoid self-contamination. - Place in a sealed bag or container labeled as hazardous waste. [1]
Aqueous Waste	- Collect in a sealed, labeled container. - Do not mix with other waste streams unless compatibility is confirmed. [1]
Sharps (needles, syringes)	- If the syringe is completely empty, it can be disposed of in a designated sharps container. - If there is any residual volume, it must be disposed of as hazardous chemical waste.

Decontamination

- All surfaces and equipment that have come into contact with **BMS-741672** should be decontaminated.

- The effectiveness of a specific deactivating solution for **BMS-741672** is not known. Therefore, a thorough cleaning with a suitable solvent (e.g., ethanol) followed by a soap and water wash is recommended. All cleaning materials must be disposed of as hazardous waste.

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References

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